

Application Notes: Analytical Methods for the Characterization of 4-Methoxynicotinic Acid

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Compound of Interest

Compound Name: 4-Methoxynicotinic acid

CAS No.: 10177-31-8

Cat. No.: B155724

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Introduction:

4-Methoxynicotinic acid is a substituted pyridine carboxylic acid of interest in pharmaceutical and chemical research. As with any compound intended for drug development or advanced chemical synthesis, rigorous characterization is essential to confirm its identity, purity, and stability. These application notes provide detailed protocols for the characterization of **4-Methoxynicotinic acid** using a suite of standard analytical techniques: High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy.

The methodologies described are intended for researchers, scientists, and drug development professionals to ensure accurate and reproducible analysis.

High-Performance Liquid Chromatography (HPLC) for Purity and Quantitative Analysis

Principle: High-Performance Liquid Chromatography (HPLC) is a premier technique for separating, identifying, and quantifying components in a mixture. For **4-Methoxynicotinic acid**, a reverse-phase HPLC (RP-HPLC) method is typically employed. This method separates compounds based on their hydrophobicity, using a nonpolar stationary phase and a polar mobile phase. The concentration of the analyte is determined by comparing the peak area from the sample to that of a known standard.

Experimental Protocol:

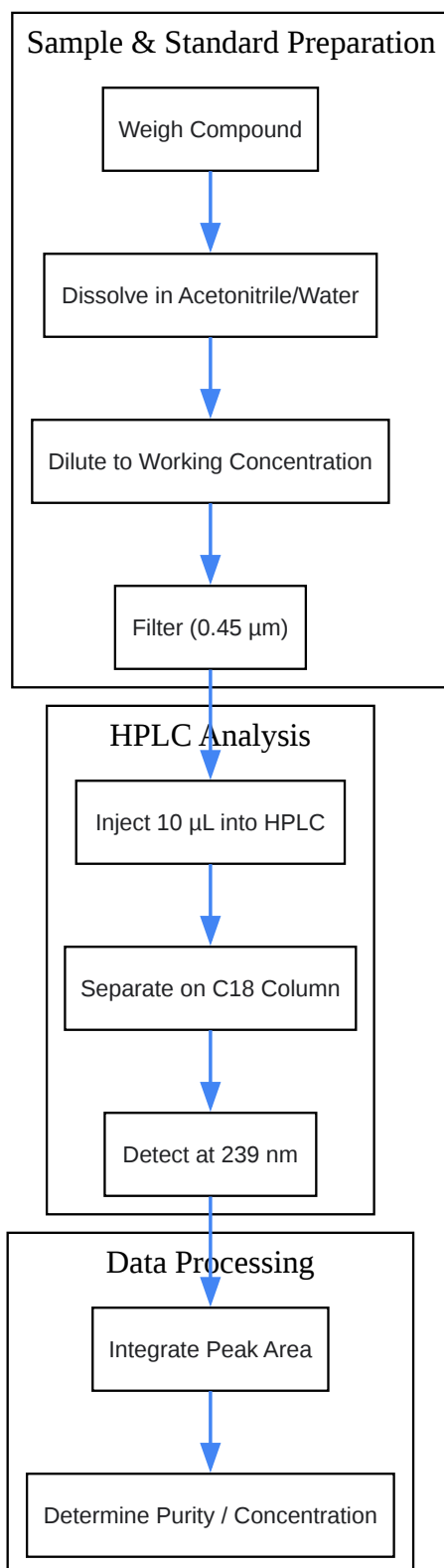
- Sample Preparation:
 - Accurately weigh approximately 10 mg of **4-Methoxynicotinic acid**.
 - Dissolve in a 1:1 mixture of acetonitrile and water to make a 1.0 mg/mL stock solution.
 - Prepare working standards and sample solutions by diluting the stock solution to a final concentration of approximately 0.1 mg/mL using the mobile phase as the diluent.
 - Filter all solutions through a 0.45 µm syringe filter before injection.
- Instrumentation and Conditions:
 - HPLC System: A standard HPLC system equipped with a UV or Photo Diode Array (PDA) detector.
 - Column: C18 reverse-phase column (e.g., 250 x 4.6 mm, 5 µm particle size).
 - Mobile Phase: A gradient or isocratic mixture of Acetonitrile and a phosphate buffer (pH 2.0).^[1] For Mass Spectrometry compatibility, the buffer can be replaced with 0.1% formic acid in water.^[2]
 - Flow Rate: 1.0 mL/min.^[3]
 - Injection Volume: 10 µL.
 - Column Temperature: 30°C.
 - Detection: UV at 239 nm.^[1]

- Data Analysis:
 - Identify the peak corresponding to **4-Methoxynicotinic acid** by comparing its retention time with that of a reference standard.
 - Calculate the purity of the sample using the area percent method.
 - For quantitative analysis, generate a calibration curve using standards of known concentrations.

Data Presentation:

Parameter	Expected Value	Notes
Column Type	C18 (250 x 4.6 mm, 5 µm)	Standard for reverse-phase chromatography of polar analytes.
Mobile Phase	Acetonitrile : Phosphate Buffer (pH 2.0)	Gradient elution may be required to resolve impurities.
Retention Time (t _R)	To be determined experimentally	Highly dependent on exact mobile phase composition and gradient.
Detection Wavelength	239 nm	Optimal wavelength for detecting the pyridine chromophore. [1]
Linearity (r ²)	> 0.998	Expected for a validated quantitative method.
LOD / LOQ	To be determined experimentally	Method-specific; typically in the ng/mL range.

Workflow Visualization:



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*HPLC analysis workflow for **4-Methoxynicotinic acid**.*

Gas Chromatography-Mass Spectrometry (GC-MS)

Principle: GC-MS is a powerful technique for identifying and quantifying volatile and thermally stable compounds. Organic acids like **4-Methoxynicotinic acid** are not suitable for direct GC-MS analysis due to their low volatility and high polarity.^[4] Therefore, a derivatization step is mandatory to convert the carboxylic acid group into a more volatile ester or silyl ester, making it amenable to GC analysis.^{[4][5]} The mass spectrometer then fragments the derivatized molecule, providing a unique mass spectrum that acts as a molecular fingerprint.

Experimental Protocol:

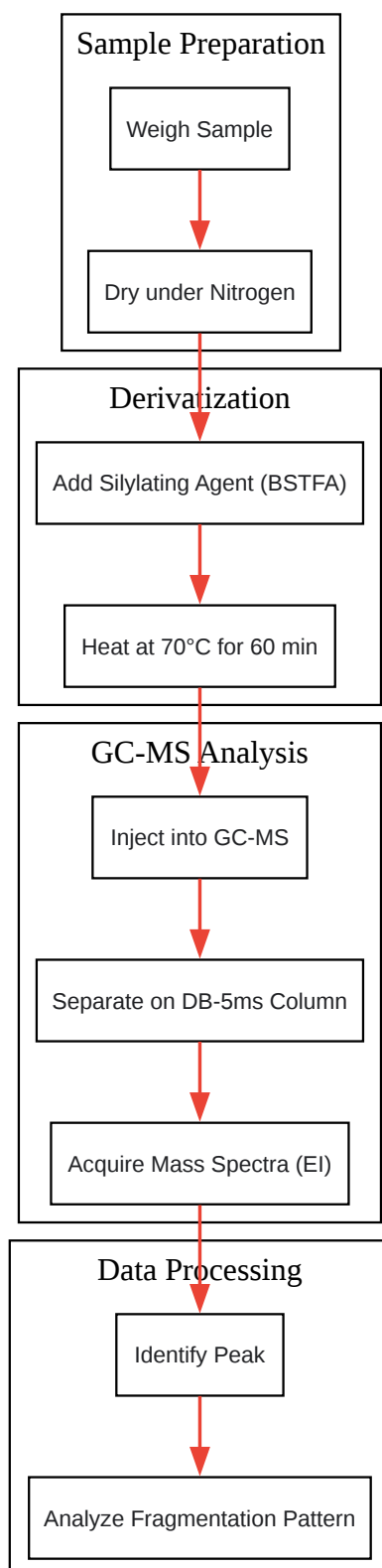
- Sample Preparation & Derivatization:
 - Place approximately 1 mg of the sample in a reaction vial and evaporate to complete dryness under a stream of nitrogen.
 - Step 1: Methoximation (Optional, for keto-acids): While not a keto-acid, this step can be included if related impurities are expected. Add 50 μ L of methoxyamine hydrochloride in pyridine (20 mg/mL), vortex, and heat at 60°C for 60 minutes.^[6]
 - Step 2: Silylation: Cool the sample to room temperature. Add 100 μ L of a silylating agent such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% TMCS.
 - Seal the vial and heat at 70°C for 60 minutes to ensure complete derivatization of the carboxylic acid group.^[4]
 - Cool the vial to room temperature before injection.
- Instrumentation and Conditions:
 - GC-MS System: A standard GC system coupled to a single quadrupole or ion trap mass spectrometer.
 - Column: A non-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness).
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.

- Injector: Split/splitless injector, operated in splitless mode at 260°C.[7]
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes.
 - Ramp: 10°C/min to 280°C.
 - Final hold: Hold at 280°C for 5 minutes.
- Mass Spectrometer:
 - Ionization Mode: Electron Impact (EI) at 70 eV.[7]
 - Acquisition Mode: Full scan.
 - Mass Range: m/z 50-500.[3]
- Data Analysis:
 - Identify the peak corresponding to the trimethylsilyl (TMS) derivative of **4-Methoxynicotinic acid**.
 - Confirm the identity by comparing the acquired mass spectrum with a reference library or by interpreting the fragmentation pattern.

Data Presentation:

Parameter	Expected Value	Notes
Derivatization Agent	BSTFA + 1% TMCS	Silylates the acidic proton to increase volatility.
Molecular Ion (M ⁺) of TMS derivative	m/z 225	Calculated for C ₁₀ H ₁₅ NO ₃ Si.
Key Fragment Ions (m/z)	To be determined experimentally	Expected fragments include [M-15] ⁺ (loss of CH ₃) and others related to the pyridine ring and TMS group.
GC Retention Time (t _R)	To be determined experimentally	Dependent on the specific temperature program and column.

Workflow Visualization:



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GC-MS derivatization and analysis workflow.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy is an unparalleled tool for the structural elucidation of organic molecules. ^1H NMR provides information about the number and types of hydrogen atoms and their neighboring environments, while ^{13}C NMR provides information about the carbon skeleton. For **4-Methoxynicotinic acid**, NMR will confirm the presence of the pyridine ring, the methoxy group, and the carboxylic acid proton, as well as their specific connectivity.

Experimental Protocol:

- Sample Preparation:
 - Accurately weigh 5-10 mg of **4-Methoxynicotinic acid**.
 - Dissolve the sample in approximately 0.7 mL of a deuterated solvent (e.g., DMSO- d_6 or CDCl_3) in an NMR tube. DMSO- d_6 is often preferred for carboxylic acids to ensure the acidic proton is observable.[\[8\]](#)
 - Add a small amount of Tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm) if not already present in the solvent.[\[9\]](#)
- Instrumentation and Data Acquisition:
 - Spectrometer: A 400 MHz or 500 MHz NMR spectrometer.
 - Nuclei: ^1H (Proton) and ^{13}C (Carbon-13).
 - Solvent: DMSO- d_6 .
 - Temperature: 25°C.
 - ^1H NMR: Acquire a sufficient number of scans to achieve a good signal-to-noise ratio.
 - ^{13}C NMR: Acquire data using a proton-decoupled pulse sequence.
- Data Processing:

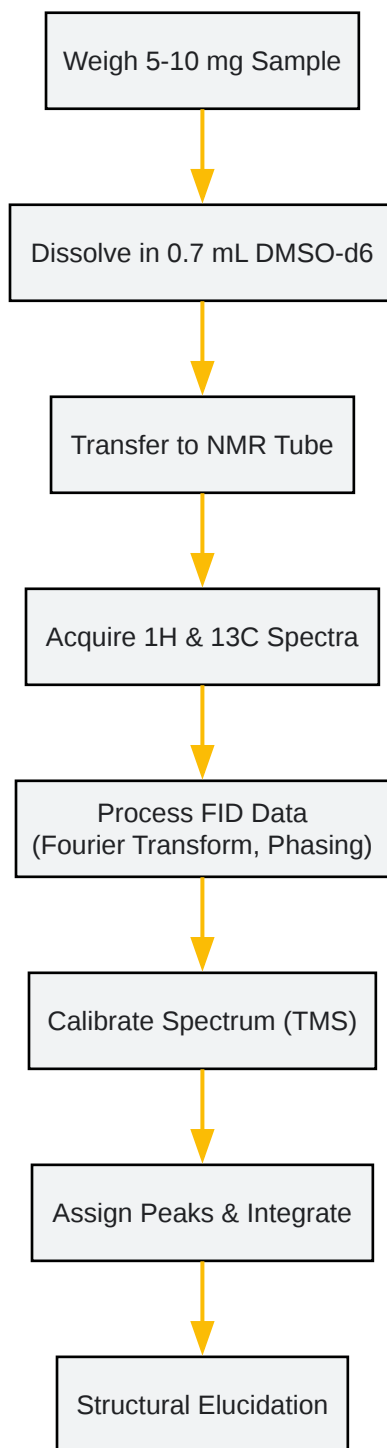
- Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction.[3]
- Calibrate the spectrum using the TMS signal at 0.00 ppm.
- Integrate the signals in the ^1H NMR spectrum to determine relative proton counts.
- Assign peaks to the corresponding protons and carbons in the molecule based on chemical shift, multiplicity, and integration.

Data Presentation:

Nucleus	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
^1H NMR	~13.0	Singlet (broad)	1H	-COOH
~8.5	Singlet	1H	H-2 (Pyridine)	
~8.2	Doublet	1H	H-6 (Pyridine)	
~7.0	Doublet	1H	H-5 (Pyridine)	
~3.9	Singlet	3H	-OCH ₃	
^{13}C NMR	~168	Singlet	-	-COOH
~165	Singlet	-	C-4 (Pyridine)	
~152	Singlet	-	C-6 (Pyridine)	
~150	Singlet	-	C-2 (Pyridine)	
~125	Singlet	-	C-3 (Pyridine)	
~108	Singlet	-	C-5 (Pyridine)	
~56	Singlet	-	-OCH ₃	

Note: Predicted shifts are based on analogous structures like 4-methoxybenzoic acid and nicotinic acid derivatives; actual values must be confirmed experimentally.[8][10]

Workflow Visualization:



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General workflow for NMR spectroscopic analysis.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy is a rapid and non-destructive technique used to identify functional groups within a molecule. When infrared radiation is passed through a sample, specific frequencies are absorbed that correspond to the vibrational energies of the chemical bonds. The resulting spectrum provides a unique fingerprint of the molecule's functional groups, such as the carboxylic acid (O-H and C=O bonds) and the methoxy group (C-O bond) in **4-Methoxynicotinic acid**.

Experimental Protocol:

- Sample Preparation:
 - KBr Pellet Method: Mix approximately 1-2 mg of the **4-Methoxynicotinic acid** sample with ~100 mg of dry potassium bromide (KBr) powder in an agate mortar.
 - Grind the mixture thoroughly until a fine, homogeneous powder is obtained.
 - Transfer the powder to a pellet press and apply pressure to form a thin, transparent pellet.
 - Alternatively (ATR): Place a small amount of the solid sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation and Data Acquisition:
 - Spectrometer: An FTIR spectrometer.
 - Scan Range: 4000 - 400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Scans: Typically 16-32 scans are co-added to improve the signal-to-noise ratio.
 - Acquire a background spectrum (of the empty sample compartment or clean ATR crystal) before running the sample.
- Data Analysis:

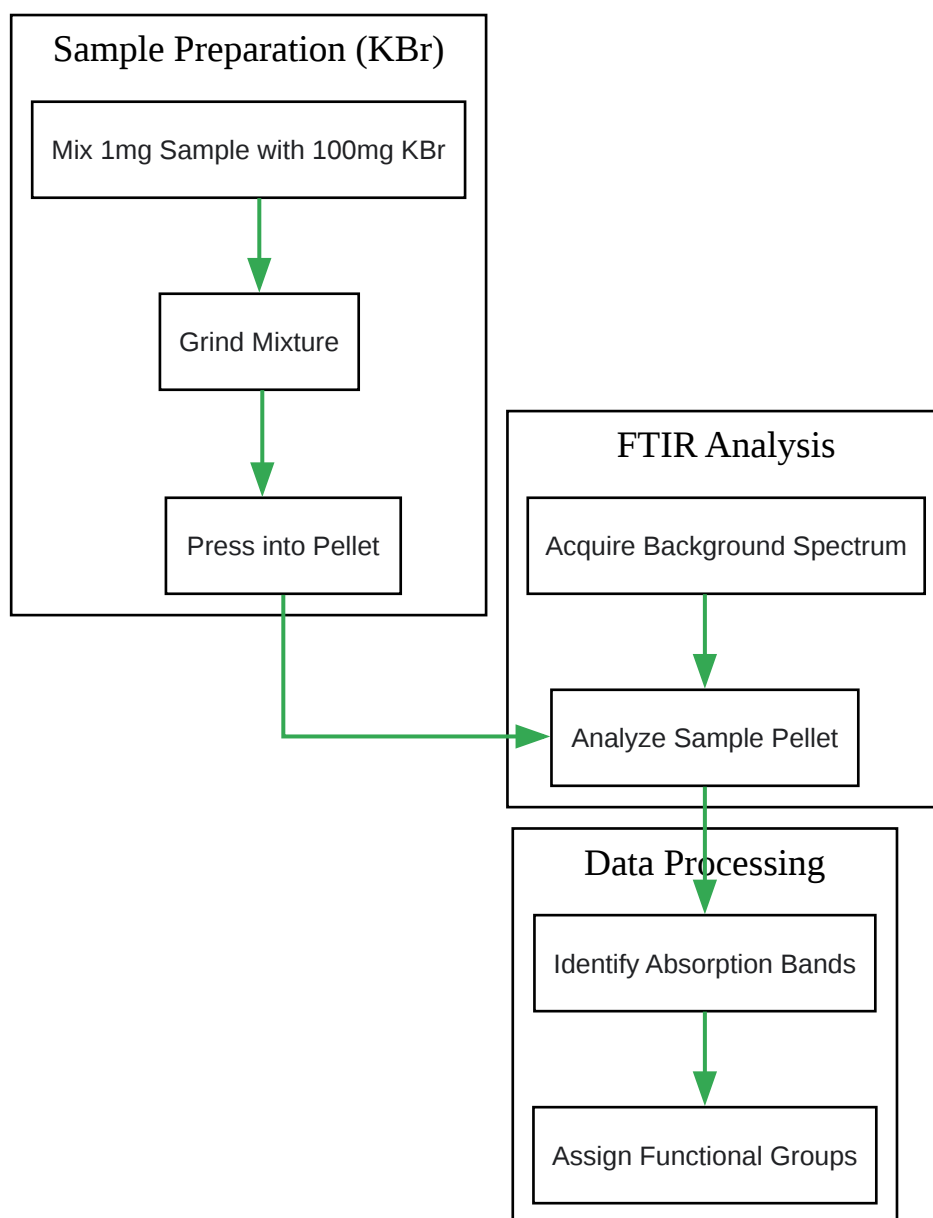
- The sample spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.
- Identify the characteristic absorption bands and assign them to the corresponding functional groups in the molecule.

Data Presentation:

Wavenumber (cm ⁻¹)	Intensity	Assignment	Functional Group
3300 - 2500	Broad	O-H stretch	Carboxylic Acid
~3050	Medium	Aromatic C-H stretch	Pyridine Ring
~2850	Medium	C-H sp ³ stretch	Methoxy Group
~1710	Strong	C=O stretch	Carboxylic Acid
~1600, ~1480	Medium-Strong	C=C and C=N stretches	Pyridine Ring
~1250	Strong	Asymmetric C-O-C stretch	Methoxy Group
~1030	Strong	Symmetric C-O-C stretch	Methoxy Group

Note: Expected absorption bands are based on typical values for similar functional groups.[\[11\]](#)
[\[12\]](#)

Workflow Visualization:



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